

Commercial availability of Tert-butyl methyl(4-oxocyclohexyl)carbamate

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Compound of Interest

Compound Name: *Tert-butyl methyl(4-oxocyclohexyl)carbamate*

Cat. No.: *B153516*

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Technical Guide: Tert-butyl (4-oxocyclohexyl)carbamate

Audience: Researchers, scientists, and drug development professionals.

Subject: Commercial Availability and Technical Profile of Tert-butyl (4-oxocyclohexyl)carbamate

Introduction

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and synthetic applications of tert-butyl (4-oxocyclohexyl)carbamate. It is important to note that while the initial query specified "**Tert-butyl methyl(4-oxocyclohexyl)carbamate**," the commercially prevalent and well-documented compound is the non-N-methylated analogue, tert-butyl (4-oxocyclohexyl)carbamate (CAS No. 179321-49-4). This document will focus on this readily available and widely used chemical intermediate.

This compound, also known by synonyms such as N-Boc-4-aminocyclohexanone, is a valuable building block in organic synthesis, particularly in the development of pharmaceutical agents. Its bifunctional nature, featuring a ketone and a Boc-protected amine, allows for a variety of chemical transformations. This guide aims to serve as a practical resource for researchers and professionals in the fields of medicinal chemistry and drug development.

Physicochemical Properties

The fundamental physicochemical properties of tert-butyl (4-oxocyclohexyl)carbamate are summarized in the table below. This data has been compiled from various chemical suppliers and databases.

Property	Value	Citations
CAS Number	179321-49-4	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₉ NO ₃	[1] [2]
Molecular Weight	213.27 g/mol	[1] [2] [4]
Appearance	White to almost colorless solid	[3]
Melting Point	114-118 °C	[2]
Boiling Point	335.9 ± 31.0 °C (Predicted)	[2]
Density	1.06 ± 0.1 g/cm ³ (Predicted)	[2]
Storage Conditions	2-8°C, Sealed in dry environment	[2]
InChI Key	WYVFPGFWUKBXPZ- UHFFFAOYSA-N	[2]

Commercial Availability

Tert-butyl (4-oxocyclohexyl)carbamate is readily available from a range of commercial chemical suppliers. The following table provides a summary of some of the key suppliers and the typical purities offered. Please note that availability and pricing are subject to change and should be confirmed with the respective suppliers.

Supplier	Purity	Notes	Citations
Sigma-Aldrich (Merck)	95%	Marketed as N-4-Boc-aminocyclohexanone.	
BLD Pharm	Not specified	Available for online orders.	[5]
Sunway Pharm Ltd	97%	Available in various quantities from 1g to 1kg.	[4]
Echemi (Hangzhou Tianye Chemicals Co., Ltd)	98-99%	Offered by various suppliers on the platform.	[2]
Shanghai T&W Pharmaceutical Co., Ltd.	99.3%	Available in bulk quantities.	[3]
Ambeed	Not specified	-	[6]

Synthetic Applications and Experimental Protocols

Tert-butyl (4-oxocyclohexyl)carbamate is a key intermediate in the synthesis of various complex molecules, including the anticoagulant drug Edoxaban.[7][8][9] The ketone functionality can be used for reductive amination or other nucleophilic additions, while the Boc-protected amine can be deprotected and further functionalized.

General Experimental Protocol: Reductive Amination

The following is a representative, general protocol for the reductive amination of tert-butyl (4-oxocyclohexyl)carbamate with a primary amine. This procedure is illustrative and may require optimization for specific substrates.

Materials:

- Tert-butyl (4-oxocyclohexyl)carbamate
- Primary amine (e.g., benzylamine)

- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Acetic acid (optional, as a catalyst)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel

Procedure:

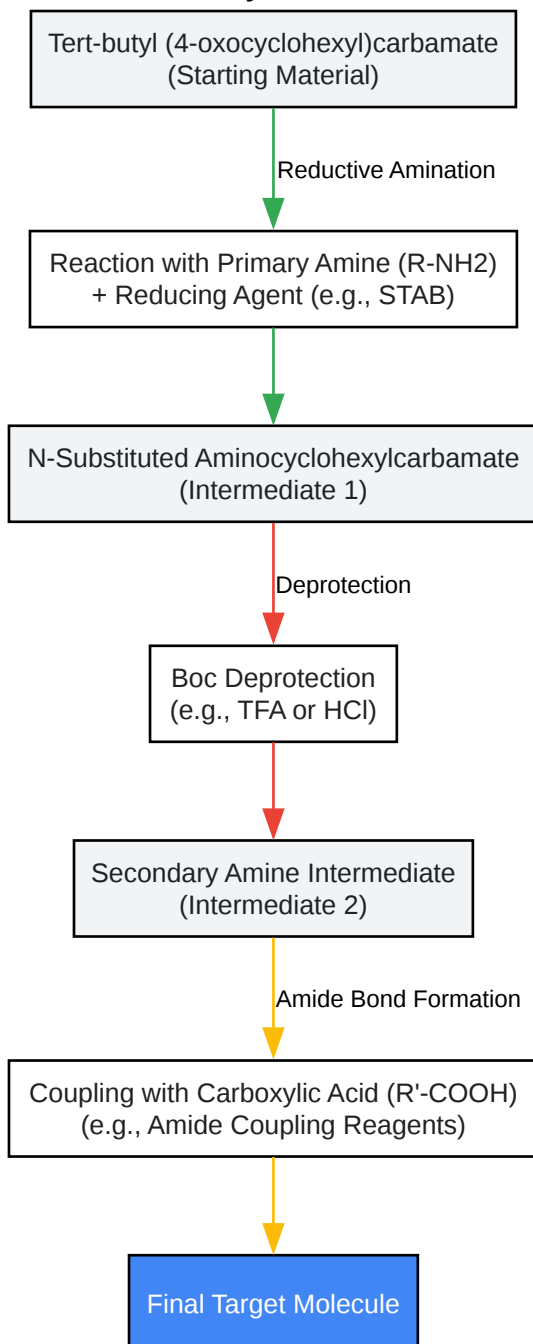
- In a clean, dry round-bottom flask, dissolve tert-butyl (4-oxocyclohexyl)carbamate (1.0 eq) in an appropriate solvent such as DCM or THF.
- Add the primary amine (1.0-1.2 eq) to the solution. If the amine is a salt, it may be necessary to add a non-nucleophilic base (e.g., triethylamine) to liberate the free amine.
- If desired, a catalytic amount of acetic acid can be added to facilitate imine formation.
- Stir the mixture at room temperature for 1-2 hours to allow for the formation of the iminium ion intermediate.
- In a separate container, prepare a solution or slurry of sodium triacetoxyborohydride (1.2-1.5 eq) in the same solvent.
- Slowly add the STAB solution/slurry to the reaction mixture. The addition should be done portion-wise to control any potential exotherm.

- Allow the reaction to stir at room temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM or another suitable organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to yield the desired N-substituted aminocyclohexylcarbamate.

Logical Workflow for Synthesis

The following diagram illustrates a generalized synthetic workflow where tert-butyl (4-oxocyclohexyl)carbamate is used as a starting material for the synthesis of a more complex target molecule, a common practice in medicinal chemistry.

Generalized Synthetic Workflow

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Generalized Synthetic Workflow

Safety and Handling

Tert-butyl (4-oxocyclohexyl)carbamate is classified as hazardous to the aquatic environment (Acute 1).[2] It is essential to avoid its release into the environment and to collect any spillage. [2] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Tert-butyl (4-oxocyclohexyl)carbamate (CAS No. 179321-49-4) is a commercially accessible and versatile chemical intermediate with significant applications in organic synthesis, particularly for the construction of nitrogen-containing heterocyclic compounds and as a key building block in the synthesis of pharmaceuticals like Edoxaban. Its availability from multiple suppliers in various purities makes it a reliable choice for research and development projects. This guide provides a foundational understanding of its properties, availability, and synthetic utility to aid researchers in their work.

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